

Binospirone Mesylate: A Technical Guide to Synthesis, Characterization, and Mechanism of Action

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Compound of Interest

Compound Name: *Binospirone mesylate*

Cat. No.: *B051614*

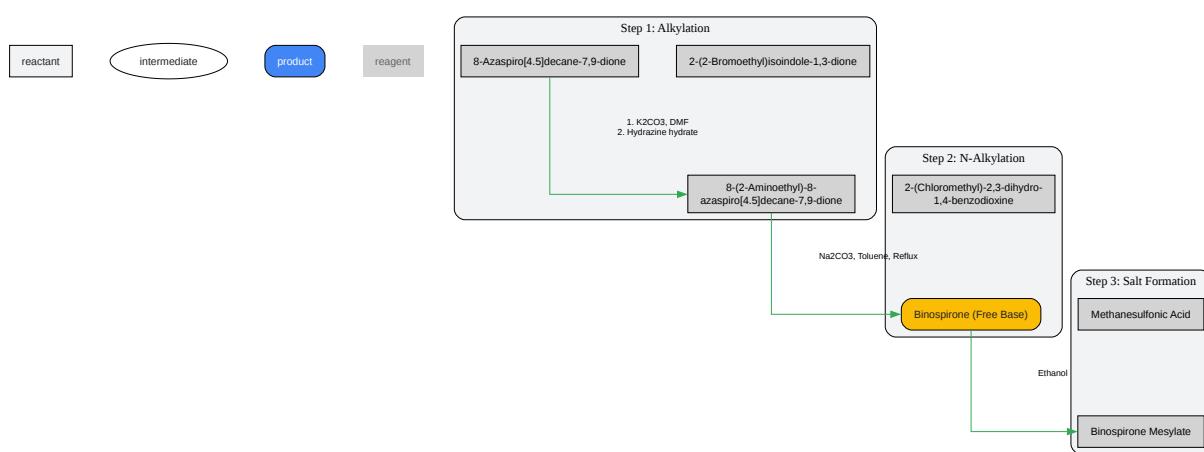
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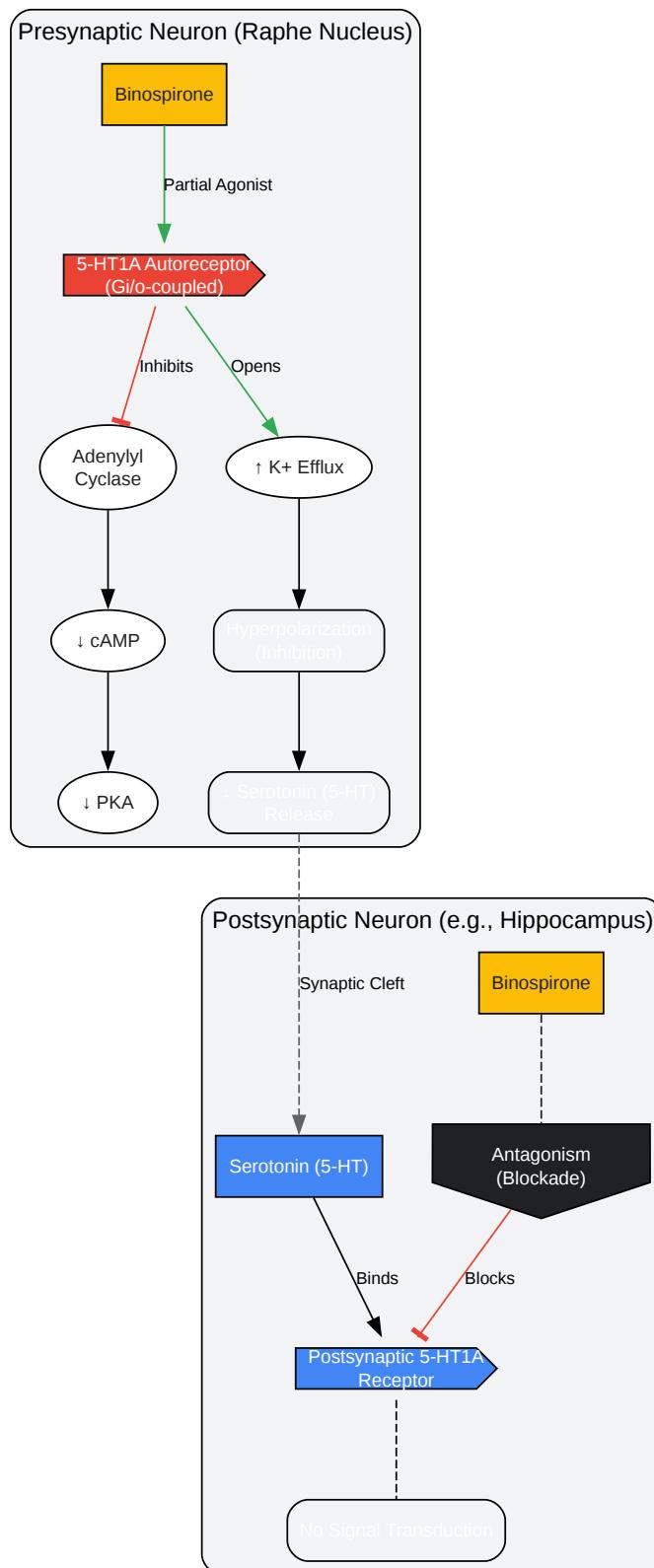
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis, physicochemical characterization, and pharmacological mechanism of **binospirone mesylate**. Binospirone is an azapirone derivative investigated for its anxiolytic properties. This document details experimental protocols, presents quantitative data in structured tables, and visualizes complex pathways to support research and development efforts in the field of neuroscience and medicinal chemistry.

Synthesis of Binospirone Mesylate

The synthesis of binospirone (8-[2-(2,3-dihydro-1,4-benzodioxin-2-ylmethylamino)ethyl]-8-azaspiro[4.5]decane-7,9-dione) is typically achieved through a multi-step process involving the coupling of a spirocyclic imide core with a benzodioxin side chain, followed by salt formation with methanesulfonic acid to yield the mesylate salt. While specific process details can vary, a representative synthetic route is outlined below.



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